

biomarkers for predicting response to BI-1230 therapy

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Compound of Interest

Compound Name: BI-1230

Cat. No.: B10787654

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Unable to Identify "BI-1230" Therapy

A comprehensive search for information regarding a therapeutic agent designated "**BI-1230**" has yielded no specific results. Publicly available scientific and medical databases, clinical trial registries, and pharmaceutical company pipelines do not contain information on a drug or therapy with this identifier. The initial search query and subsequent, more specific inquiries did not provide any data on the mechanism of action, clinical development, or targeted disease indication for a treatment named **BI-1230**.

One of the search results identified a pill with the imprint "1230" as Amitriptyline Hydrochloride 150 mg. Amitriptyline is a tricyclic antidepressant used to treat a variety of conditions including depression, neuropathic pain, and migraine. However, it is not an oncology therapy, and the context of the user's request suggests an interest in the cancer treatment space.

Further investigation into companies with similar naming conventions for their assets, such as BioInvent International, revealed a pipeline of immuno-oncology drugs. BioInvent's clinical-stage candidates include BI-1206, BI-1808, BI-1910, BI-1607, and BT-001.^{[1][2][3][4][5]} None of these carry the "**BI-1230**" designation. It is possible that "**BI-1230**" could be an internal project code, a discontinued program, or a typographical error.

Without fundamental information about **BI-1230**, including its molecular target, mechanism of action, and the specific disease it is intended to treat, it is not possible to:

- Identify or propose potential biomarkers for predicting patient response.

- Find alternative therapies for a comparative analysis.
- Source experimental data or detailed protocols.
- Create the requested data tables and visualizations.

Therefore, the request for a comparison guide on biomarkers for predicting response to **BI-1230** therapy cannot be fulfilled at this time due to the lack of identifiable information about the therapy itself. Should a more specific name, target, or therapeutic area be provided, a detailed analysis could be initiated.

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References

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